

# In-Depth Technical Guide: Crystal Structure of Tris(3,5-dimethylphenyl)phosphine

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## Compound of Interest

Compound Name: *Tris(3,5-dimethylphenyl)phosphine*

Cat. No.: *B1295133*

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This technical guide provides a comprehensive overview of the crystal structure of **Tris(3,5-dimethylphenyl)phosphine**, a bulky triarylphosphine of significant interest in coordination chemistry and catalysis. This document details its crystallographic data, experimental protocols for its synthesis and crystallization, and an exploration of its known applications.

## Core Quantitative Data

The crystal structure of **Tris(3,5-dimethylphenyl)phosphine** has been determined by single-crystal X-ray diffraction. The key crystallographic parameters are summarized in the table below for clear and easy comparison.

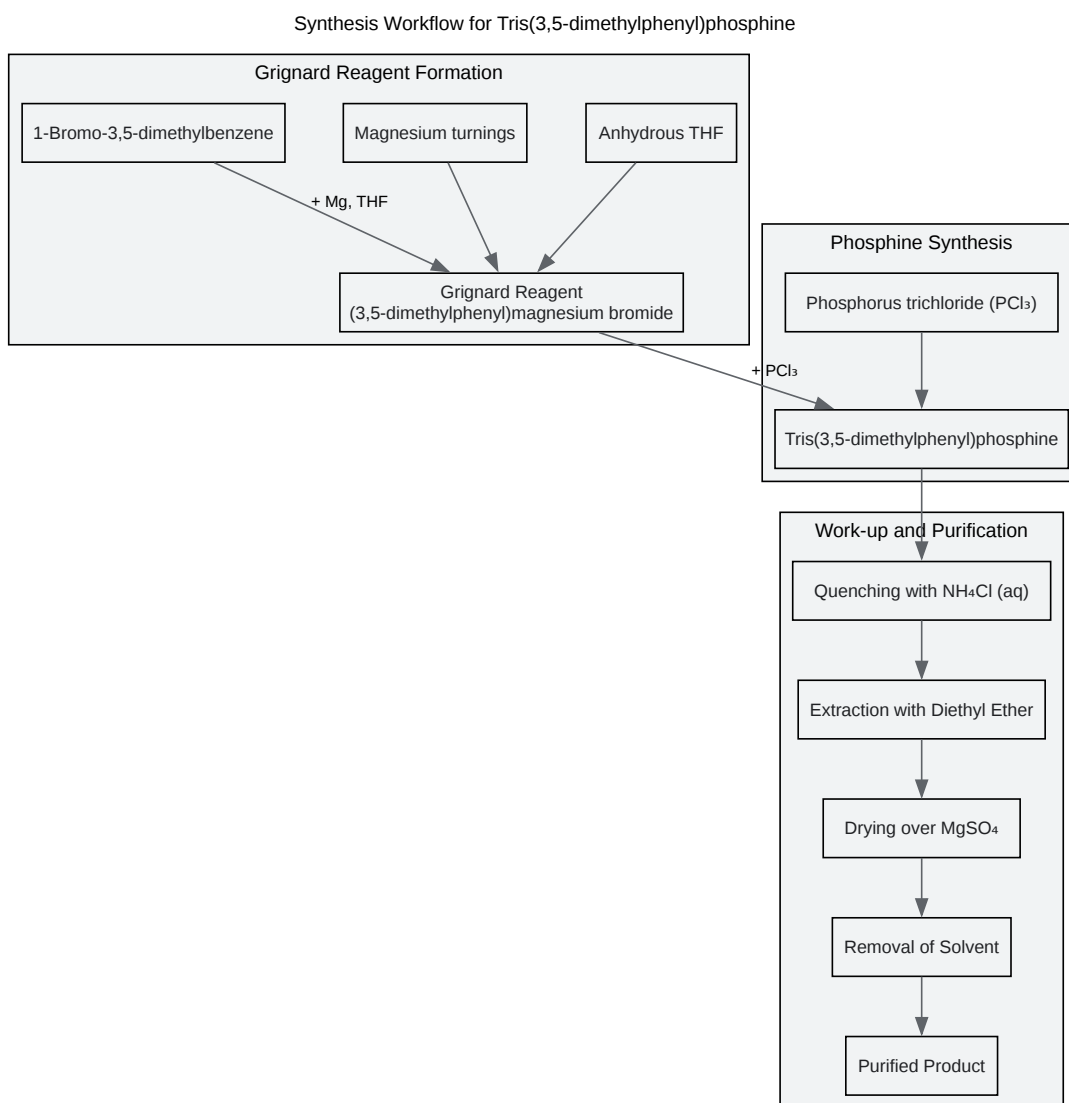
Parameter	Value
Chemical Formula	C <sub>24</sub> H <sub>27</sub> P
Formula Weight	346.44 g/mol
Crystal System	Monoclinic
Space Group	P 1 2 <sub>1</sub> /c 1
Unit Cell Dimensions	
a	14.38617 Å
b	9.00514 Å
c	17.22745 Å
α	90°
β	112.6169°
γ	90°
Volume	2058.5 Å <sup>3</sup>
Z	4
Calculated Density	1.118 g/cm <sup>3</sup>
Pyramidity Index (Σ C-P-C)	305.35 (16)° <a href="#">[1]</a>
COD Number	2242517

## Experimental Protocols

The following sections detail the methodologies for the synthesis and crystallization of **Tris(3,5-dimethylphenyl)phosphine**, as referenced in the primary literature.

### Synthesis of Tris(3,5-dimethylphenyl)phosphine

The synthesis of **Tris(3,5-dimethylphenyl)phosphine** is achieved through a Grignard reaction, a common and effective method for the formation of carbon-phosphorus bonds. The general workflow is depicted in the diagram below.



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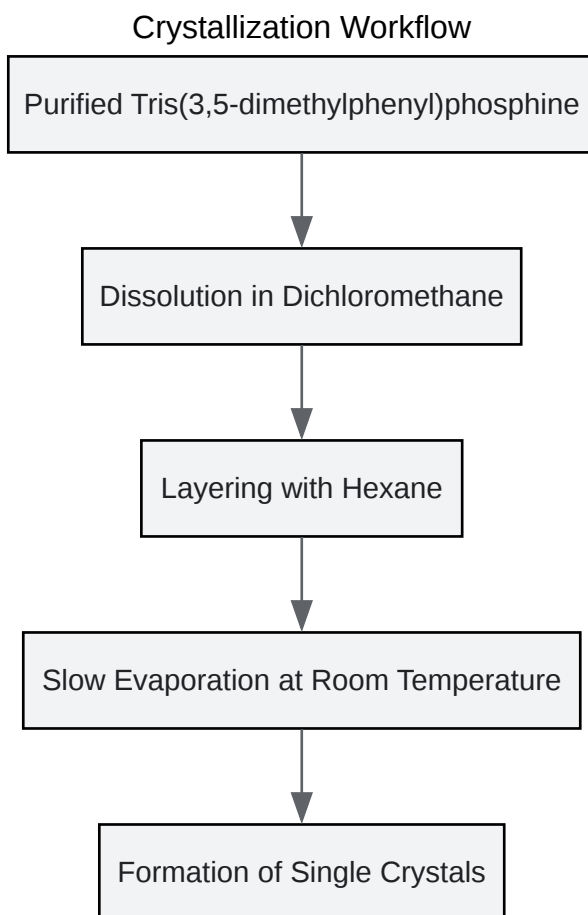
Caption: A flowchart illustrating the synthesis of **Tris(3,5-dimethylphenyl)phosphine**.

#### Detailed Procedure:

- **Grignard Reagent Preparation:** In a flame-dried, three-necked flask under an inert atmosphere (e.g., nitrogen or argon), magnesium turnings are suspended in anhydrous tetrahydrofuran (THF). A solution of 1-bromo-3,5-dimethylbenzene in anhydrous THF is added dropwise to initiate the formation of the Grignard reagent, (3,5-dimethylphenyl)magnesium bromide. The reaction mixture is typically stirred and may require gentle heating to initiate.
- **Reaction with Phosphorus Trichloride:** The freshly prepared Grignard reagent is cooled in an ice bath. A solution of phosphorus trichloride ( $\text{PCl}_3$ ) in anhydrous THF is then added dropwise with vigorous stirring. The stoichiometry is crucial, with a molar ratio of approximately 3:1 of the Grignard reagent to  $\text{PCl}_3$ . After the addition is complete, the reaction mixture is allowed to warm to room temperature and then refluxed to ensure the reaction goes to completion.
- **Work-up and Purification:** The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride ( $\text{NH}_4\text{Cl}$ ). The resulting mixture is then extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate ( $\text{MgSO}_4$ ), and the solvent is removed under reduced pressure to yield the crude product. The crude **Tris(3,5-dimethylphenyl)phosphine** can be further purified by recrystallization from a suitable solvent such as ethanol or a mixture of dichloromethane and hexanes.

## Crystallization for X-ray Diffraction

Single crystals suitable for X-ray diffraction can be obtained by slow evaporation of a saturated solution of the purified phosphine.



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## References

- 1. researchgate.net [researchgate.net]
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